

Technical Guide: Hexadecane-1,2-¹³C₂ in Scientific Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexadecane-1,2-¹³C₂

Cat. No.: B124825

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information on Hexadecane-1,2-¹³C₂, a stable isotope-labeled compound valuable in quantitative analysis. The document outlines its chemical properties, typical applications, and a generalized experimental protocol for its use as an internal standard.

Compound Identification and Properties

Hexadecane-1,2-¹³C₂ is a form of hexadecane where two specific carbon atoms have been replaced with the heavy isotope, carbon-13. This isotopic labeling makes it an ideal internal standard or tracer for analytical studies involving its non-labeled counterpart.

Quantitative Data Summary

The key physicochemical properties of Hexadecane-1,2-¹³C₂ are summarized below for easy reference.

Property	Value	Citations
CAS Number	158563-27-0	[1] [2] [3] [4]
Molecular Weight	228.43 g/mol	[1] [2] [3]
Linear Formula	$\text{CH}_3(\text{CH}_2)_{13}^{13}\text{CH}_2^{13}\text{CH}_3$	[1] [3]
Isotopic Purity	99 atom % ^{13}C	[1] [3]
Boiling Point	287 °C (lit.)	[1] [4]
Melting Point	18 °C (lit.)	[1] [4]
Density	0.780 g/mL at 25 °C	[1]

Applications in Research

Due to its chemical identity with endogenous hexadecane but distinct mass, Hexadecane-1,2- $^{13}\text{C}_2$ is primarily used as an internal standard for highly sensitive and accurate quantification in mass spectrometry (MS) based methods, such as GC-MS and LC-MS.[\[3\]](#)[\[5\]](#) Stable isotope-labeled standards are considered the gold standard in quantitative mass spectrometry as they co-elute with the analyte and experience similar ionization and matrix effects, thus correcting for variations during sample preparation and analysis.[\[4\]](#)[\[6\]](#)

Key application areas include:

- **Environmental Analysis:** Tracking the fate and degradation of petroleum hydrocarbons like hexadecane in soil and water samples.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- **Metabolic Tracing:** Studying the metabolic pathways and flux of alkanes in biological systems, particularly in microorganisms capable of hydrocarbon degradation.[\[2\]](#)[\[3\]](#)[\[9\]](#)
- **Drug Development:** While not a drug itself, it can be used in absorption, distribution, metabolism, and excretion (ADME) studies if hexadecane or related long-chain alkanes are relevant to the formulation or metabolic process being investigated.[\[10\]](#)

Experimental Protocols

The following section describes a generalized methodology for the use of Hexadecane-1,2- $^{13}\text{C}_2$ as an internal standard for the quantification of unlabeled hexadecane in a complex matrix (e.g., environmental or biological samples).

Materials and Reagents

- Hexadecane-1,2- $^{13}\text{C}_2$ (Internal Standard, IS)
- Unlabeled Hexadecane (Analyte standard for calibration curve)
- High-purity organic solvent (e.g., hexane, dichloromethane)
- Sample matrix (e.g., soil extract, cell lysate)
- GC-MS or LC-MS system

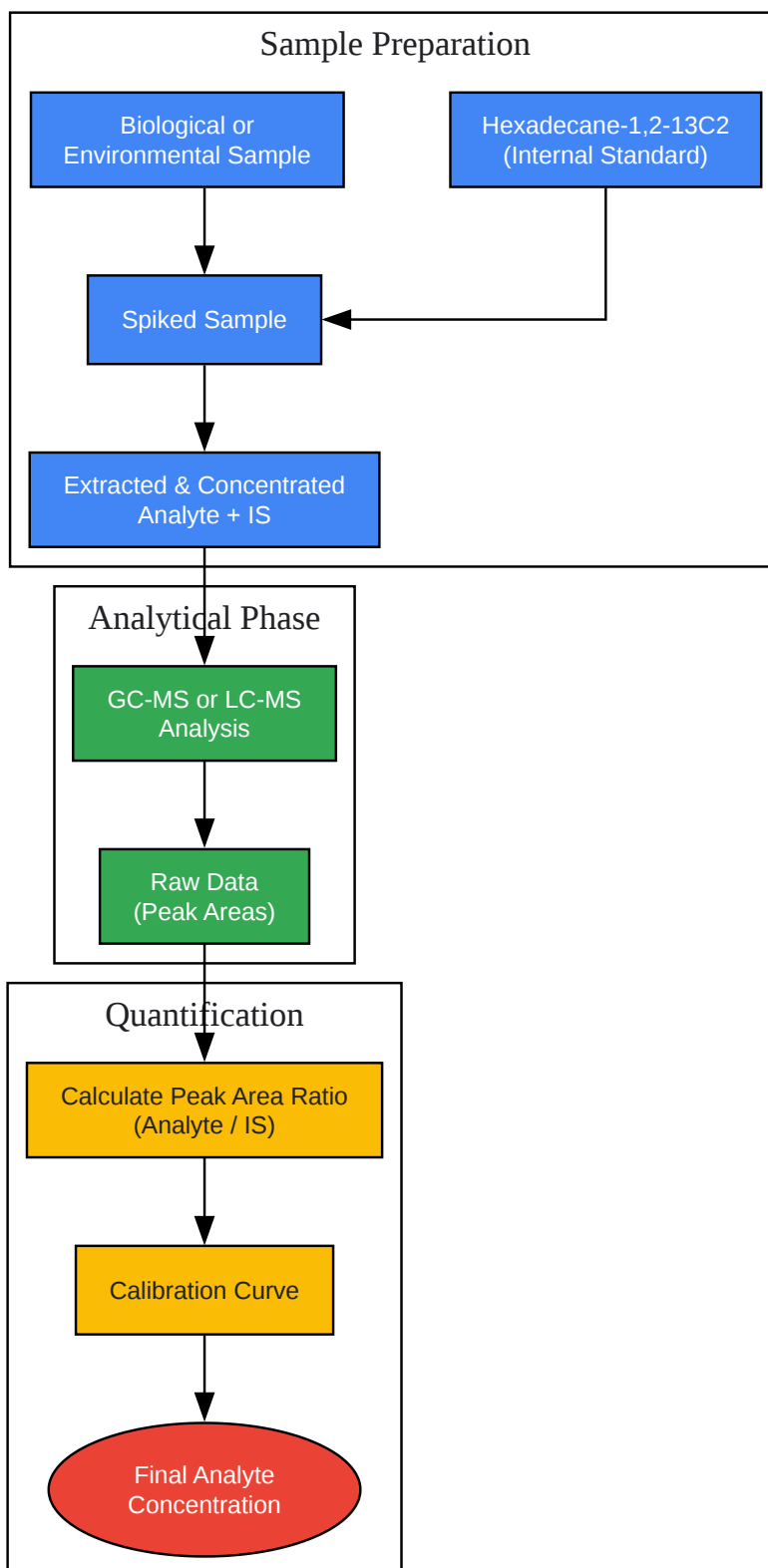
Sample Preparation and Analysis

- **Preparation of Stock Solutions:** Prepare a stock solution of Hexadecane-1,2- $^{13}\text{C}_2$ at a known concentration (e.g., 1 mg/mL) in a suitable organic solvent. Prepare a separate stock solution of unlabeled hexadecane for creating calibration standards.
- **Spiking the Internal Standard:** Add a precise volume of the Hexadecane-1,2- $^{13}\text{C}_2$ stock solution to each sample, calibration standard, and quality control (QC) sample at the beginning of the sample preparation process. The goal is to achieve a consistent concentration of the IS across all samples.
- **Sample Extraction:** Perform the necessary extraction procedure to isolate the analyte from the sample matrix. This could involve liquid-liquid extraction, solid-phase extraction, or other relevant techniques. The co-presence of the IS corrects for any analyte loss during this step.
- **Preparation of Calibration Curve:** Create a series of calibration standards by spiking known, varying amounts of unlabeled hexadecane into a blank matrix. Each standard must also contain the same fixed amount of the Hexadecane-1,2- $^{13}\text{C}_2$ internal standard.
- **GC-MS/LC-MS Analysis:** Analyze the prepared samples, QCs, and calibration standards. The mass spectrometer should be set to monitor specific mass-to-charge (m/z) ratios for both the unlabeled analyte and the ^{13}C -labeled internal standard.

- **Data Processing:** For each injection, calculate the peak area ratio of the analyte to the internal standard. Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations. The concentration of the analyte in the unknown samples can then be determined from this curve.

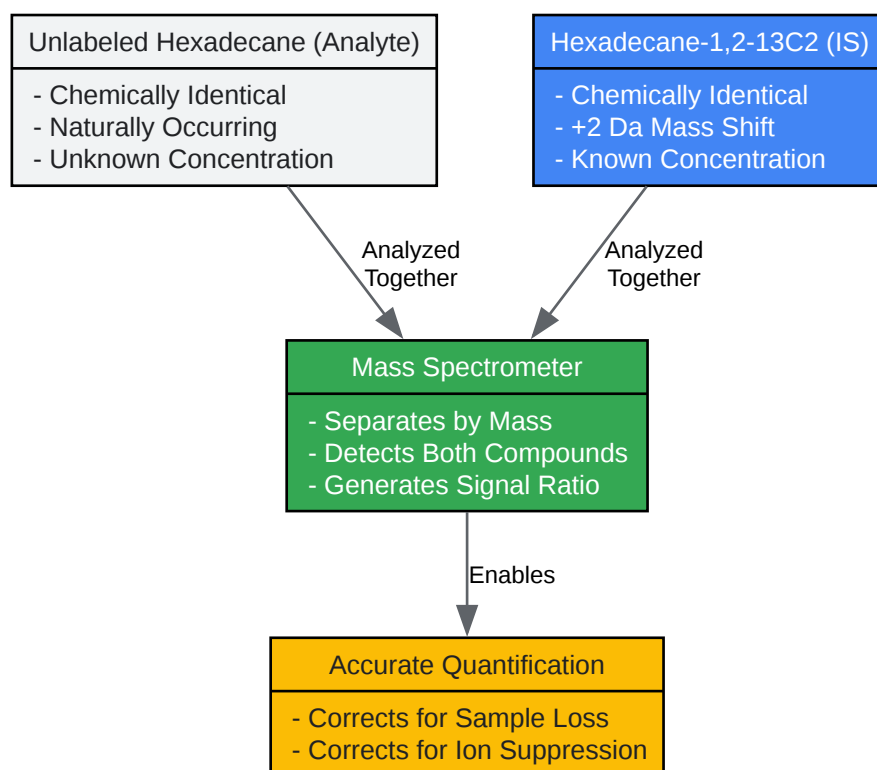
Visualized Workflows

The following diagrams illustrate the logical flow of using a stable isotope-labeled compound in a quantitative analytical workflow and the relationship between key components. As Hexadecane-1,2-¹³C₂ is an analytical tool and not involved in biological signaling, no signaling pathway is depicted.



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Caption: Workflow for quantification using an internal standard.



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Caption: Logical relationship for isotope dilution mass spectrometry.

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- To cite this document: BenchChem. [Technical Guide: Hexadecane-1,2-¹³C₂ in Scientific Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b124825#cas-number-and-molecular-weight-of-hexadecane-1-2-13c2>]

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